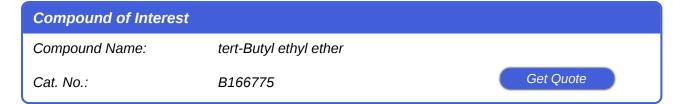


# Physical and chemical properties of tert-Butyl ethyl ether

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## An In-depth Technical Guide to tert-Butyl Ethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **tert-Butyl ethyl ether** (ETBE), a significant organic compound with applications ranging from a fuel additive to a solvent in chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information.

## **Chemical Identity**

**tert-Butyl ethyl ether**, systematically named 2-ethoxy-2-methylpropane, is an ether characterized by the presence of a tert-butyl group and an ethyl group attached to an oxygen atom. Its asymmetrical structure significantly influences its physicochemical properties.[1]



Identifier	Value	
IUPAC Name	2-ethoxy-2-methylpropane[2][3]	
Synonyms	Ethyl tert-butyl ether, ETBE, Ethyl t-butyl ether[2][3]	
CAS Number	637-92-3[2]	
Chemical Formula	C <sub>6</sub> H <sub>14</sub> O[2]	
Molecular Weight	102.17 g/mol [3]	
SMILES	CCOC(C)(C)C[4]	
InChI Key	NUMQCACRALPSHD-UHFFFAOYSA-N[2]	

## **Physical Properties**

ETBE is a colorless, volatile liquid with a characteristic ether-like odor.[1][5] It is highly flammable.[6][7]

## **Tabulated Physical Properties**



Property	Value	Source(s)
Appearance	Clear, colorless to light yellow liquid	[1][2][3][6]
Odor	Mild, characteristic ether-like, can be strong and objectionable at low concentrations	[1][6][7]
Boiling Point	69-73 °C	[2][4][6][7]
Melting Point	-94 °C to -97 °C	[2][4][6][7]
Density	0.7364 - 0.742 g/mL at 25 °C	[2][4][6][7]
Vapor Pressure	124 - 155 mmHg at 25 °C	[4][6][7]
Flash Point	-19 °C (-2.2 °F) (closed cup)	[4][7]
Refractive Index (n20/D)	1.375	[4][6][7]
Solubility in Water	1.2 g/100 mL at 20 °C	[1][2][4][6]
Solubility in Organic Solvents	Miscible with most common organic solvents like alcohol and ethyl ether.	[1][6]
Explosive Limits	1.23 - 7.7% (V)	[7]
Henry's Law Constant	Expected to be volatile from water surfaces.	[7]
LogP	1.28 - 1.82140	[3][5]

# **Chemical Properties and Reactivity Stability and Reactivity**

**tert-Butyl ethyl ether** is a stable compound under normal storage conditions in tightly closed containers at room temperature.[6][7] However, like many ethers, it can form explosive peroxides upon exposure to air, particularly after prolonged storage.[6][7][8] Therefore, it is crucial to test for the presence of peroxides before use, especially before distillation.[6][7]



It is a highly flammable liquid and vapor.[9] It is incompatible with strong oxidizing agents, with which it can react vigorously.[6] Ethers are generally unreactive, but they can be cleaved by strong acids like hydrobromic acid (HBr).[10]

## **Thermal Decomposition**

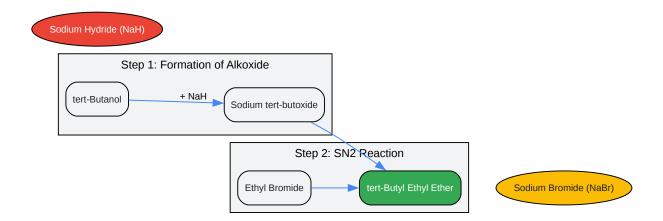
The thermal decomposition of **tert-butyl ethyl ether** has been studied and is a first-order reaction that yields ethanol and isobutene.[11]

## **Synthesis of tert-Butyl Ethyl Ether**

The most common and industrially significant method for synthesizing **tert-butyl ethyl ether** is the acid-catalyzed etherification of ethanol and isobutylene.[5][12] Another well-established laboratory method is the Williamson ether synthesis.

## Williamson Ether Synthesis

The Williamson ether synthesis is a versatile method for preparing ethers via an S(\_N)2 reaction between an alkoxide and a primary alkyl halide.[13] To synthesize **tert-butyl ethyl ether**, the preferred reactants are sodium tert-butoxide and an ethyl halide (e.g., ethyl bromide).[14][15] The alternative combination of sodium ethoxide and a tert-butyl halide would lead to elimination products due to the steric hindrance of the tertiary halide.[13][14]



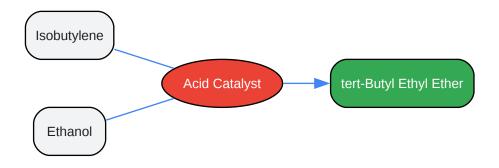
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Caption: Williamson Synthesis of tert-Butyl Ethyl Ether.

## **Industrial Production: Acid-Catalyzed Etherification**

Industrially, ETBE is produced by the reaction of isobutylene with ethanol over an acidic catalyst, such as a strong acid cation-exchange resin.[16] This reaction is typically carried out in the liquid phase at moderate temperatures and pressures.[16]



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Caption: Industrial Synthesis of tert-Butyl Ethyl Ether.

# Experimental Protocols Determination of Boiling Point

The boiling point of **tert-butyl ethyl ether** can be determined using standard laboratory distillation apparatus.

#### Methodology:

- Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Place a small volume of **tert-butyl ethyl ether** and a few boiling chips into the round-bottom flask.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.



## **Determination of Density**

The density of liquid **tert-butyl ethyl ether** can be measured using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- Clean and dry a pycnometer of a known volume and weigh it accurately.
- Fill the pycnometer with **tert-butyl ethyl ether**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark of the pycnometer.
- Dry the outside of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the ether by the volume of the pycnometer.

## **Spectroscopic Analysis**

Spectroscopic data is crucial for the structural elucidation and purity assessment of **tert-butyl ethyl ether**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum of ETBE is expected to show a triplet for the methyl protons of the ethyl group, a quartet for the methylene protons of the ethyl group, and a singlet for the nine equivalent protons of the tert-butyl group.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will display distinct signals for the different carbon environments in the molecule.
- IR (Infrared) Spectroscopy: The IR spectrum will show characteristic C-O stretching vibrations for the ether linkage, as well as C-H stretching and bending vibrations for the alkyl groups.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of ETBE.



## Safety and Handling

tert-Butyl ethyl ether is a hazardous substance and requires careful handling.

- Hazards: Highly flammable liquid and vapor.[9] May cause drowsiness or dizziness.[9]
   Causes skin and serious eye irritation.[9] May cause respiratory irritation.[9] May form explosive peroxides.[6][7]
- Precautions: Keep away from heat, sparks, open flames, and hot surfaces.[17] Use only in a
  well-ventilated area.[17] Wear protective gloves, clothing, eye, and face protection.[17]
   Ground and bond container and receiving equipment to prevent static discharge.[17]
- Storage: Store in a well-ventilated place.[18] Keep container tightly closed.[18] Store below +30°C.[6][18]
- Spills: In case of a spill, shut off all ignition sources.[9] Use spark-proof tools and explosion-proof equipment.[9] Absorb the spillage with a non-combustible absorbent material.[17]

## **Applications**

The primary application of **tert-butyl ethyl ether** is as an oxygenate gasoline additive to increase the octane rating and reduce carbon monoxide and soot emissions.[2][6] It is also used as a solvent and an intermediate in organic synthesis.[1]

### **Environmental Fate**

Due to its use as a fuel additive, ETBE can be released into the environment.[6] It is expected to exist as a vapor in the air with an estimated atmospheric half-life of about 2 days.[6][7] In soil, it is anticipated to have high mobility.[6][7] In water, it is not expected to adsorb to suspended solids and is likely to be resistant to biodegradation.[6][7] It is likely to volatilize from the water surface.[7]

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